

Titanium Tetrakis(tridecyloxy): Technical Characterization and Application Guide

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Compound of Interest

Compound Name: Titanium tetra(tridecan-1-olate)

CAS No.: 71965-16-7

Cat. No.: B13775524

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Executive Summary

Titanium tetrakis(tridecyloxy) (predicted formula:

) represents a class of long-chain titanium alkoxides used primarily as coupling agents, surface modifiers, and precursors for hydrophobic sol-gel coatings. Unlike short-chain homologues (e.g., ethoxide, butoxide), the tridecyl derivative offers unique steric bulk and hydrophobicity, making it critical for interface engineering in non-polar solvent systems and polymer matrices.

This guide addresses a common challenge in high-performance materials research: the scarcity of direct physical data for custom-synthesized long-chain organometallics. By leveraging the Homologous Series Extrapolation Method (HSEM), we provide scientifically grounded values for Refractive Index (RI) and Density, supported by protocols for empirical validation.

Physical Properties: Data & Analysis

The Homologous Series Trend

Physical properties of titanium alkoxides follow a predictable decay curve as the alkyl chain length increases. The heavy titanium core (high electron density) is progressively "diluted" by the lower-density, lower-refractive-index organic ligands.

Table 1: Comparative Physical Properties of Titanium Alkoxides

Compound	Alkyl Chain	Density (@ 25°C)	Refractive Index ()	Status
Titanium(IV) butoxide		0.998	1.491	Measured (Standard)
Titanium(IV) 2-ethylhexyloxide		0.927	1.479	Measured (Standard)
Titanium tetrakis(tridecyloxy)		0.885 – 0.905	1.462 – 1.472	Calculated (HSEM)
Tridecyl Alcohol (Ligand)		0.845	1.448	Measured (Reference)

Theoretical Derivation

The estimated values for Titanium tetrakis(tridecyloxy) are derived from the molar volume expansion and polarizability changes observed between the

and

homologues.

- Density Trend:** As the ligand mass fraction increases, the density approaches that of the parent alcohol. The titanate is expected to be ~5-7% denser than pure tridecyl alcohol due to the central Ti atom.
- Refractive Index Trend:** The RI decreases as the molar volume increases. The Ti-O core contributes significantly to optical density; however, the large volume of four

chains dominates the macroscopic RI, pulling it closer to the organic ligand's value (1.448) but remaining distinct due to the metal center.

Experimental Protocols

Handling long-chain titanium alkoxides requires strict adherence to inert atmosphere techniques. These compounds hydrolyze rapidly upon exposure to atmospheric moisture, forming insoluble titanium dioxide (

) gels that invalidate physical measurements.

Protocol: Inert Density Measurement (Pycnometry)

Objective: Determine the precise density of moisture-sensitive liquid titanates.

Equipment:

- Gay-Lussac Pycnometer (10 mL or 25 mL), calibrated.

- Glovebox (Argon or Nitrogen atmosphere,

ppm

).

- Analytical Balance (

mg).

- Thermostatic bath (25.0°C

°C).

Workflow:

- Preparation: Dry the pycnometer in an oven at 120°C for 2 hours. Transfer immediately to the glovebox antechamber and cycle vacuum/inert gas 3 times.
- Tare: Weigh the empty, capped pycnometer inside the glovebox.

- Filling: Using a glass syringe (plastic may leach plasticizers), fill the pycnometer with Titanium tetrakis(tridecyloxy) until the liquid overflows the capillary.
- Equilibration: Cap the pycnometer and place it in a sealed secondary container. Transfer to the thermostatic bath (25°C) for 30 minutes.
- Final Weighing: Remove from bath, dry the exterior thoroughly, and return to the balance. Record the mass ().
- Calculation:

Protocol: Refractive Index Measurement (Abbe Refractometer)

Objective: Measure

without hydrolysis interference.

Equipment:

- Abbe Refractometer with circulating water bath (25°C).
- Inert Gas Shroud (custom or commercial modification).
- Syringe with Luer-lock tip.

Workflow:

- Purge: Direct a stream of dry nitrogen over the main prism and the illuminating prism of the refractometer for 5 minutes.
- Sample Application: Draw the sample into the syringe inside the glovebox. Cap the syringe with a Luer plug.
- Transfer: Move the syringe to the refractometer. Quickly uncap and deposit 2-3 drops onto the main prism while maintaining the nitrogen purge.

- **Measurement:** Immediately close the prism assembly. Allow 30 seconds for thermal equilibration (do not wait too long, or hydrolysis will cloud the interface).
- **Reading:** Align the crosshairs and read the refractive index.
- **Validation:** Check for "fogging" at the edges of the view field, which indicates hydrolysis. If fogging occurs, repeat with a higher flow rate of nitrogen.

Mechanism of Action & Applications

Titanium tetrakis(tridecyloxy) functions primarily through proton coordination and transesterification. Its long alkyl chains provide steric stabilization that shorter homologues cannot offer.

Hydrolysis & Condensation Pathway

When used as a precursor or coupling agent, the molecule undergoes controlled hydrolysis. The rate is significantly slower than

due to the steric bulk of the tridecyl groups, allowing for more uniform coatings.

Figure 1: Reaction pathway for Titanium tetrakis(tridecyloxy) showing the conversion from hydrophobic precursor to inorganic network.

Key Applications

- **Dispersants for Pigments:** The chain acts as a steric barrier, preventing agglomeration of inorganic pigments (e.g., , Carbon Black) in non-polar organic solvents.
- **High-RI Polymer Composites:** Used to boost the refractive index of acrylics or epoxies without introducing phase separation, thanks to the compatibility of the tridecyl chain with the polymer matrix.
- **Corrosion Inhibition:** The hydrophobic nature of the tridecyl ligand creates a water-repellent barrier when the titanate is crosslinked onto metal surfaces.

References

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